

# Morpholinosulfur Trifluoride: A Comprehensive Technical Guide to Synthesis and Characterization

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Morpholinosulfur trifluoride*

Cat. No.: *B041453*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **morpholinosulfur trifluoride**, a versatile fluorinating agent with growing importance in organic synthesis and drug development. This document details its synthesis, purification, and comprehensive characterization, including physical properties and spectroscopic data. Experimental protocols and reaction mechanisms are presented to equip researchers with the practical knowledge required for its effective application.

## Introduction

**Morpholinosulfur trifluoride**, often abbreviated as Morph-DAST, is a nucleophilic fluorinating agent used for the conversion of alcohols to alkyl fluorides and carbonyl compounds to gem-difluorides.[1] It offers several advantages over other fluorinating agents, including greater thermal stability compared to diethylaminosulfur trifluoride (DAST), making it a safer alternative for many applications.[2] Its utility extends to the synthesis of complex fluorinated molecules, including intermediates for pharmaceuticals and agrochemicals.[3]

## Synthesis of Morpholinosulfur Trifluoride

Two primary synthetic routes for **morpholinosulfur trifluoride** are commonly employed. The first involves the reaction of morpholine with sulfur tetrafluoride, while the second, and often

more practical laboratory-scale synthesis, proceeds from 4,4'-dithiodimorpholine.

## Synthesis from 4,4'-Dithiodimorpholine

This method provides a reliable route to **morpholinosulfur trifluoride** with a reported yield of approximately 60%.<sup>[4]</sup>

### Experimental Protocol:

#### Materials:

- 4,4'-Dithiodimorpholine
- Potassium Fluoride (spray-dried)
- Chlorine gas
- Acetonitrile (anhydrous)

#### Procedure:

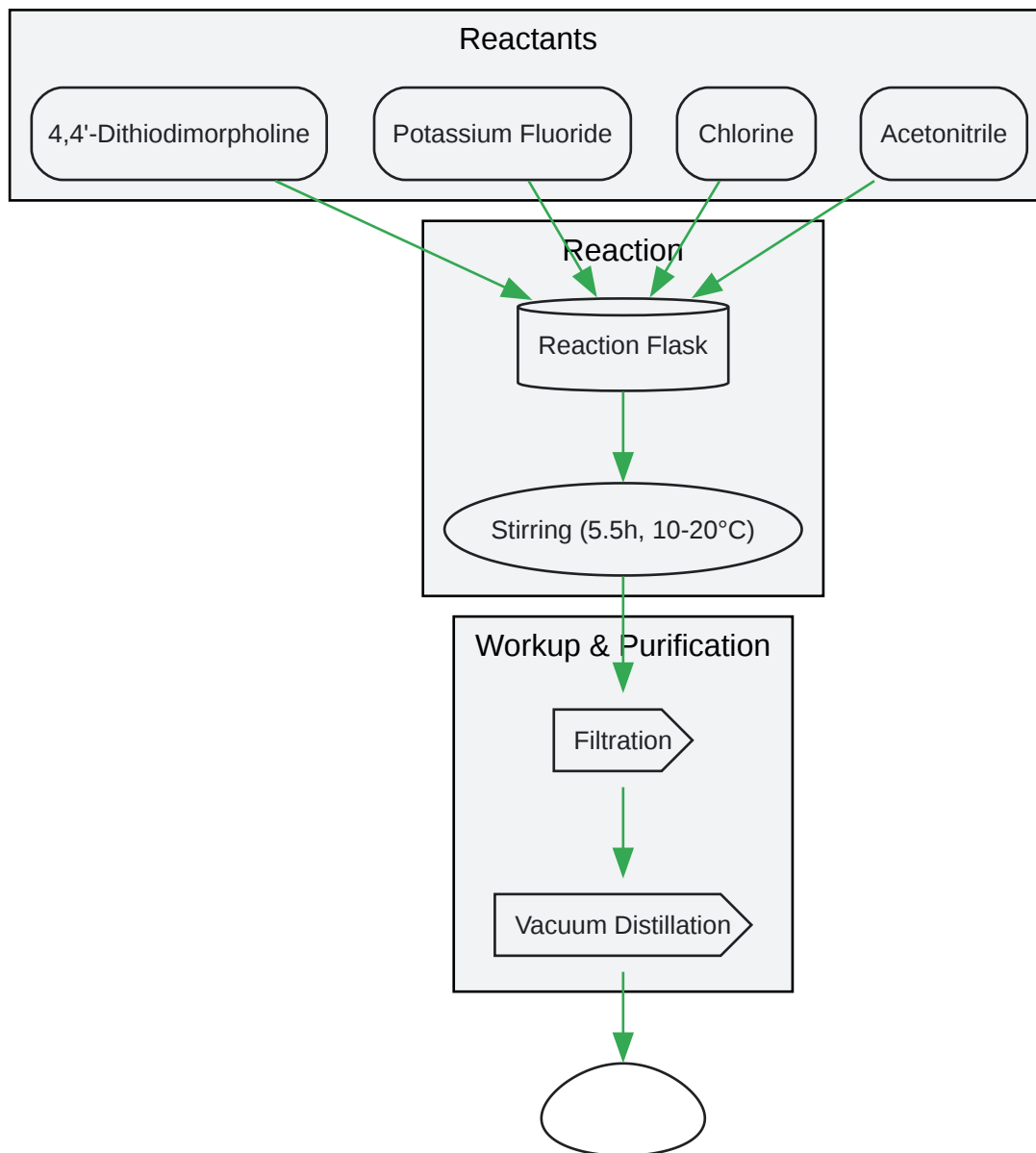
- In a flame-dried, three-necked flask equipped with a mechanical stirrer, a gas inlet tube, and a condenser connected to a drying tube, suspend spray-dried potassium fluoride in anhydrous acetonitrile.
- Cool the suspension to 10 °C using an ice-water bath.
- Slowly introduce chlorine gas into the stirred suspension.
- Simultaneously, add 4,4'-dithiodimorpholine portion-wise to the reaction mixture, maintaining the temperature between 10-20 °C.
- After the addition is complete, continue stirring the reaction mixture at 20 °C for 5.5 hours.
- Filter the reaction mixture to remove solid byproducts.
- The filtrate, containing the crude **morpholinosulfur trifluoride**, can be further purified by vacuum distillation.

**Purification:**

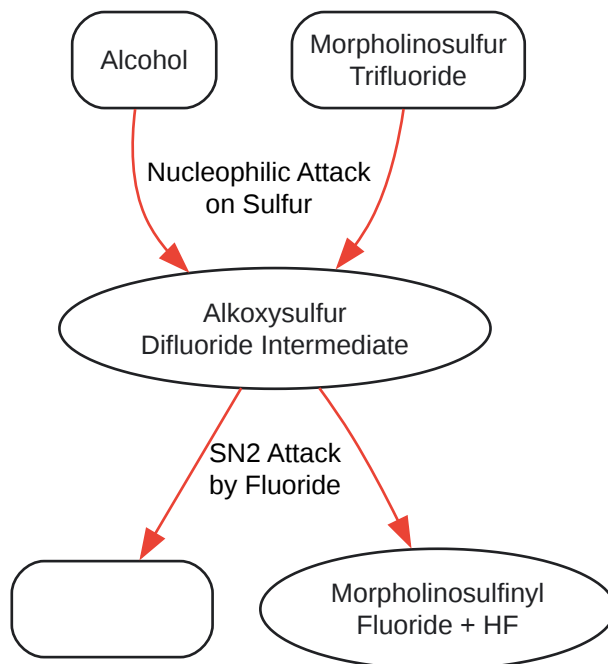
The crude product is purified by fractional distillation under reduced pressure. Collect the fraction boiling at 41-42 °C at 0.5 mm Hg.[5]

**Synthesis Workflow Diagram**

## Synthesis of Morpholinosulfur Trifluoride



## Mechanism of Deoxofluorination of an Alcohol



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. <sup>19</sup>F-centred NMR analysis of mono-fluorinated compounds - PMC [pmc.ncbi.nlm.nih.gov]
- 3. rsc.org [rsc.org]
- 4. hmdb.ca [hmdb.ca]
- 5. MORPHOLINOSULFUR TRIFLUORIDE | 51010-74-3 [chemicalbook.com]
- To cite this document: BenchChem. [Morpholinosulfur Trifluoride: A Comprehensive Technical Guide to Synthesis and Characterization]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b041453#morpholinosulfur-trifluoride-synthesis-and-characterization>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)